

Synthesis of 2-Methyl-4-(N-propylsulfamoyl)phenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-4-(N-propylsulfamoyl)phenylboronic acid

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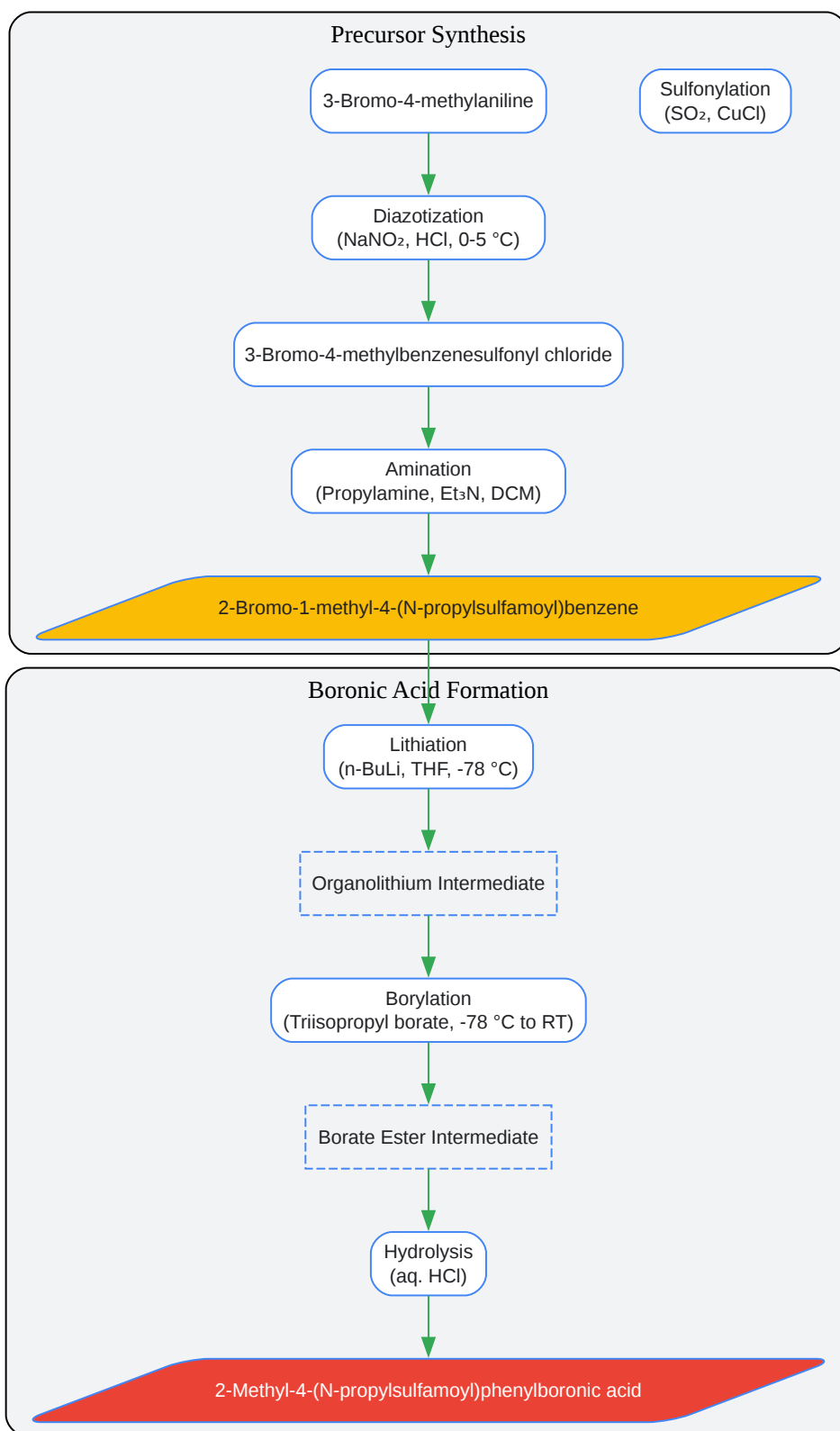
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details a robust synthetic pathway for **2-Methyl-4-(N-propylsulfamoyl)phenylboronic acid**, a valuable building block in medicinal chemistry and drug discovery. The described methodology is based on established chemical transformations and provides a comprehensive overview of the necessary experimental procedures.

Overview of the Synthetic Strategy

The synthesis of the target compound, **2-Methyl-4-(N-propylsulfamoyl)phenylboronic acid**, is proposed as a two-stage process. The first stage involves the preparation of the key intermediate, 2-bromo-1-methyl-4-(N-propylsulfamoyl)benzene. The second stage focuses on the conversion of this aryl bromide to the desired phenylboronic acid via a lithiation-borylation sequence.





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